

# A Comparative Analysis of Gas Barrier Properties: Butyl Rubber vs. Nitrile Rubber

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## Compound of Interest

Compound Name: Butyl rubber

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For researchers, scientists, and drug development professionals, selecting the appropriate elastomeric material with optimal barrier properties is critical for applications ranging from pharmaceutical stoppers to protective equipment. This guide provides an in-depth comparison of the gas barrier properties of two commonly used synthetic rubbers: **Butyl rubber** (IIR) and Nitrile rubber (NBR), supported by experimental data and detailed methodologies.

**Butyl rubber**, a copolymer of isobutylene and a small amount of isoprene, is renowned for its exceptional gas impermeability.[1][2] This property stems from the dense molecular structure with closely packed methyl groups, which restricts the movement of gas molecules.[3] In contrast, Nitrile rubber, a copolymer of acrylonitrile and butadiene, also exhibits low gas permeability, a characteristic that is significantly influenced by its acrylonitrile (ACN) content.[4] [5] Higher ACN content leads to stronger intermolecular forces and a more compact structure, thereby reducing gas permeation.[4] In high ACN formulations, the gas barrier performance of nitrile rubber can be comparable to that of **butyl rubber**. [4]

## Quantitative Comparison of Gas Permeability

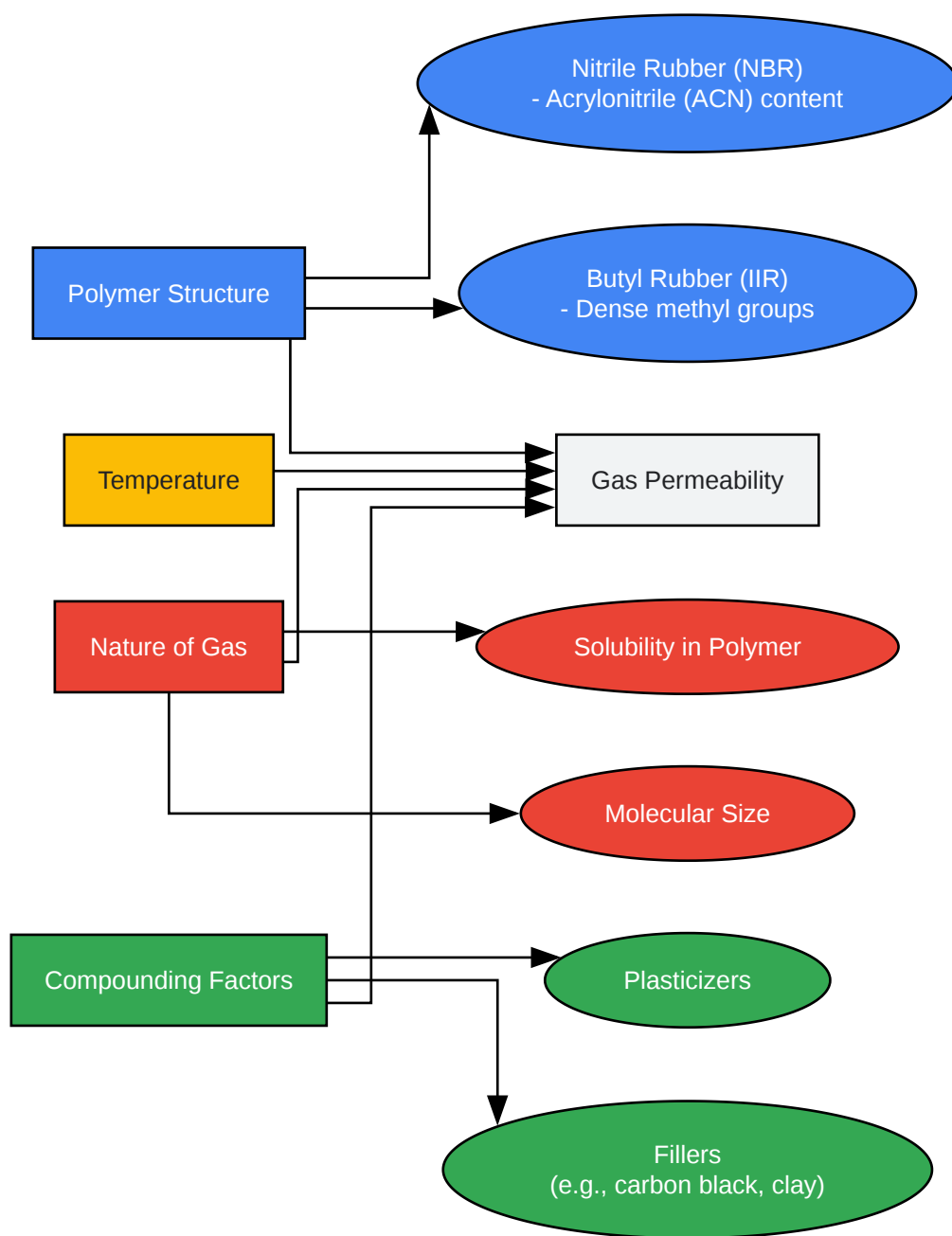
The selection of an appropriate elastomer for a specific application often depends on its resistance to permeation by various gases. The following table summarizes the gas permeability coefficients for **Butyl rubber** and Nitrile rubber for several common gases. It is important to note that the permeability of Nitrile rubber is highly dependent on its acrylonitrile (ACN) content; higher ACN content generally results in lower gas permeability.

Gas	Butyl Rubber (IIR)	Nitrile Rubber (NBR)	Test Conditions
Oxygen (O <sub>2</sub> )	$0.8 \times 10^{-8}$	$1.8 - 4.0 \times 10^{-8}$ (High ACN)	25 °C
Nitrogen (N <sub>2</sub> )	$0.2 \times 10^{-8}$	$0.6 - 1.5 \times 10^{-8}$ (High ACN)	25 °C
Carbon Dioxide (CO <sub>2</sub> )	$4.5 \times 10^{-8}$	$10 - 25 \times 10^{-8}$ (High ACN)	25 °C
Helium (He)	$5.5 \times 10^{-8}$	-	25 °C
Hydrogen (H <sub>2</sub> )	$11.0 \times 10^{-8}$	-	25 °C

Note: Permeability coefficients are expressed in  $\text{cm}^3 \cdot \text{cm} / \text{cm}^2 \cdot \text{s} \cdot \text{cmHg}$ . Data is compiled from various sources and testing conditions may vary. The values for Nitrile Rubber are indicative for high ACN content formulations.

## Factors Influencing Gas Barrier Properties

The gas permeability of both butyl and nitrile rubber is not an intrinsic constant but is influenced by several factors. Understanding these factors is crucial for optimizing material selection and performance.



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Caption: Factors influencing the gas permeability of elastomers.

## Experimental Protocols for Measuring Gas Permeability

Accurate and reproducible measurement of gas permeability is essential for material characterization and quality control. The most common method is the differential pressure or

manometric method, often performed in accordance with standards such as ASTM D1434.

## Manometric Method (ASTM D1434)

This method determines the gas transmission rate (GTR) by measuring the pressure change over time of a gas that permeates through a test specimen.

Experimental Setup and Procedure:

- **Sample Preparation:** A flat, uniform, and defect-free elastomeric membrane of a known thickness is prepared.
- **Cell Assembly:** The specimen is mounted in a gas transmission cell, dividing it into two chambers: a high-pressure upstream chamber and a low-pressure downstream chamber.
- **Evacuation:** Both chambers are initially evacuated to a high vacuum.
- **Gas Introduction:** The test gas is introduced into the upstream chamber at a specific, constant pressure.
- **Pressure Measurement:** The pressure increase in the downstream chamber is monitored over time using a sensitive pressure transducer.
- **Data Analysis:** The gas transmission rate is calculated from the steady-state rate of pressure increase. The permeability coefficient is then determined by normalizing the GTR for the sample thickness and the pressure difference across the membrane.

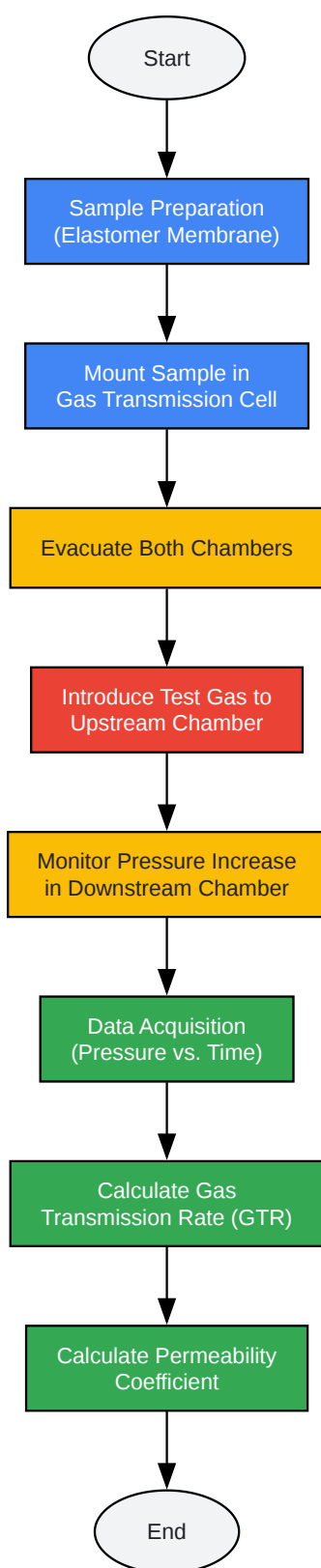
## Time-Lag Method

The time-lag method is an extension of the manometric method that allows for the determination of not only the permeability (P) but also the diffusion (D) and solubility (S) coefficients of the gas in the polymer. The relationship between these is given by:  $P = D \times S$ .

The experimental setup is the same as for the manometric method. By plotting the downstream pressure versus time, a transient region is observed before a steady-state linear increase. The time lag ( $\theta$ ) is determined by extrapolating the linear portion of the curve back to the initial pressure axis. The diffusion coefficient can then be calculated using the following equation:

$$D = l^2 / 6\theta$$

where 'l' is the thickness of the membrane. The solubility coefficient can then be calculated from the permeability and diffusion coefficients.



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Caption: Experimental workflow for the manometric method.

## Conclusion

In summary, both **Butyl rubber** and Nitrile rubber offer good gas barrier properties, but they are not interchangeable. **Butyl rubber** consistently demonstrates superior impermeability to a wide range of gases due to its unique molecular structure.[1][2] Nitrile rubber, particularly grades with high acrylonitrile content, can provide excellent gas barrier performance, approaching that of **butyl rubber**, with the added benefit of superior oil and fuel resistance.[4] The choice between these two elastomers should be guided by the specific gas barrier requirements of the application, as well as other performance criteria such as chemical resistance, temperature range, and cost. For applications demanding the lowest possible gas permeation, **Butyl rubber** remains the primary choice. However, for environments where both gas barrier and oil resistance are critical, a high-ACN Nitrile rubber presents a compelling alternative.

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- To cite this document: BenchChem. [A Comparative Analysis of Gas Barrier Properties: Butyl Rubber vs. Nitrile Rubber]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218949#comparing-gas-barrier-properties-of-butyl-rubber-and-nitrile-rubber\]](https://www.benchchem.com/product/b1218949#comparing-gas-barrier-properties-of-butyl-rubber-and-nitrile-rubber)

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